

# An In-depth Technical Examination of 3-(Bromomethyl)pyridine Hydrobromide

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## Compound of Interest

Compound Name: 3-Bromomethylpyridine  
hydrobromide

Cat. No.: B1337984

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This guide provides a detailed overview of the fundamental physicochemical properties of 3-(Bromomethyl)pyridine hydrobromide, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

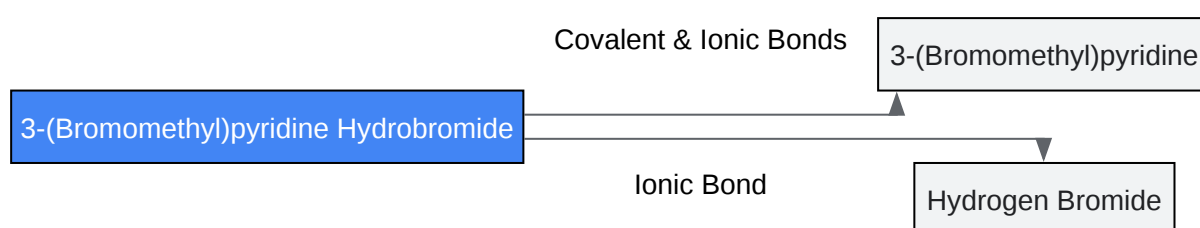
## Core Physicochemical Properties

3-(Bromomethyl)pyridine hydrobromide is a pyridinium compound frequently utilized as a reagent in organic synthesis. A comprehensive understanding of its molecular characteristics is essential for its proper application. The key quantitative data for this compound are summarized below.

Property	Value	Citations
Molecular Weight	252.93 g/mol	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN·HBr	[1][3]
CAS Number	4916-55-6	[1][3][4]
Melting Point	150 °C	[3]
Appearance	White to almost white powder/crystal	[3]
Synonyms	3-Picolyl bromide hydrobromide	[2][3]

## Molecular Structure and Composition

The molecular formula,  $C_6H_6BrN \cdot HBr$ , indicates that the compound consists of a 3-(bromomethyl)pyridine molecule and a molecule of hydrogen bromide. The hydrobromide salt form enhances the compound's stability and handling properties. The structural composition is a key determinant of its chemical reactivity and physical properties.



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Figure 1: Molecular components of 3-(Bromomethyl)pyridine hydrobromide.

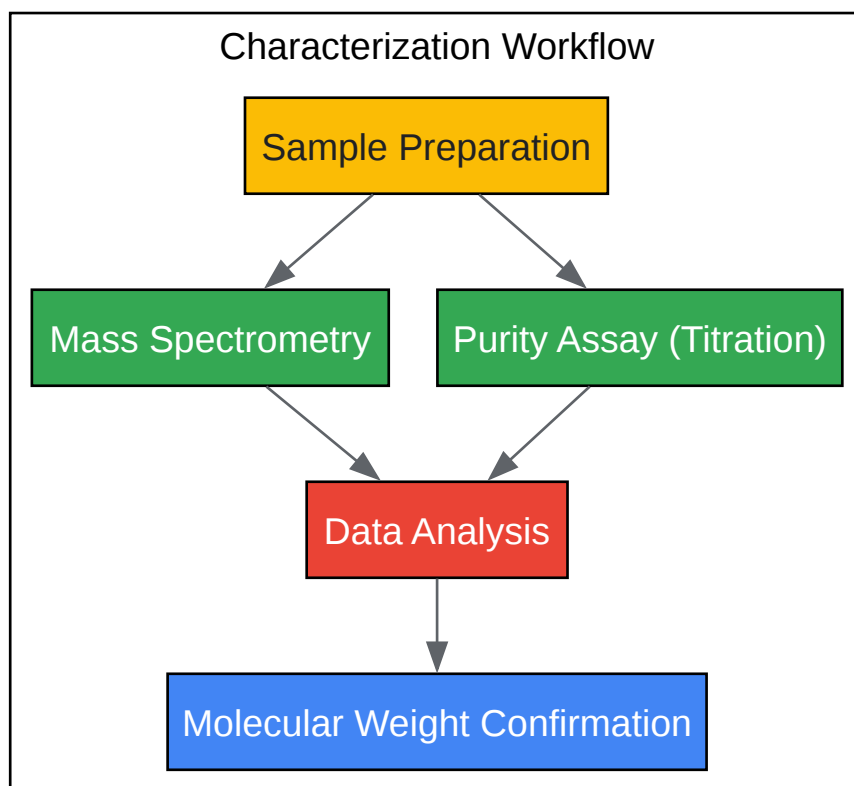
## Experimental Protocols

The determination of the molecular weight of 3-(Bromomethyl)pyridine hydrobromide is typically achieved through standard analytical techniques.

**Mass Spectrometry:** This is a primary method for determining the molecular weight of a compound. The process involves ionizing the chemical compound and then measuring the mass-to-charge ratio of the resulting ions. For 3-(Bromomethyl)pyridine hydrobromide, this technique would confirm the mass of the 3-(bromomethyl)pyridinium cation and the bromide anion.

**Titration:** As referenced in the search results, an assay by titration can be used to determine the purity of the compound, which is essential for accurate molecular weight-dependent calculations in experimental settings. This typically involves an acid-base titration to quantify the hydrobromide content.

The workflow for the characterization of 3-(Bromomethyl)pyridine hydrobromide is outlined below.



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## References

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